

Unveiling the Chemical Identity of Ibuprofen Impurity 1: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

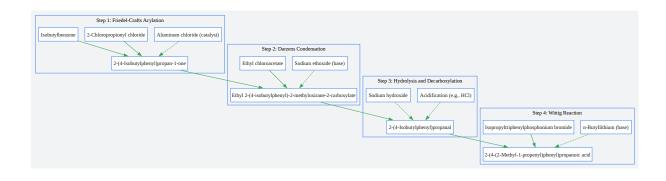
This in-depth technical guide provides a comprehensive overview of **Ibuprofen Impurity 1**, a critical substance for purity analysis and quality control in the manufacturing of the widely used non-steroidal anti-inflammatory drug (NSAID), ibuprofen. This document outlines its chemical structure, physicochemical properties, and detailed experimental protocols for its synthesis and analytical determination.

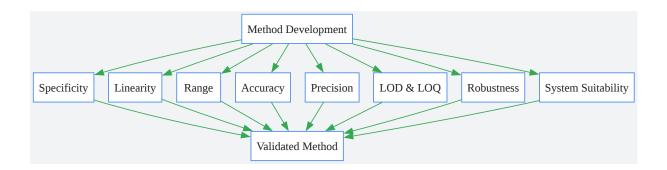
Chemical Structure and Identification

Ibuprofen Impurity 1 is chemically identified as 2-(4-(2-Methyl-1-propenyl)phenyl)propanoic acid. It is a process-related impurity that can arise during the synthesis of ibuprofen.

Chemical Structure:







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